

Application Notes and Protocols: Synthesis of 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride

Cat. No.: B132901

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride**, a key intermediate in pharmaceutical research and organic synthesis.^{[1][2][3]} The synthesis is achieved via the Mannich reaction, a three-component condensation of cyclohexanone, formaldehyde (as paraformaldehyde), and dimethylamine hydrochloride.^{[2][4]}

Quantitative Data Summary

The following table summarizes the key quantitative data for the reactants and the final product.

Property	Data	Reference
Product Information		
Chemical Name	2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride	[5]
Molecular Formula	C ₉ H ₁₈ ClNO	[5]
Molecular Weight	191.70 g/mol	[5][6]
Appearance	White crystalline solid	[1]
Melting Point (Crude)	143-144 °C	[7]
Melting Point (Reported)	80-85 °C	[1]
Reactant Information (10 mmol scale)		
Cyclohexanone	0.982 g (1.03 mL)	[5][7]
Paraformaldehyde	0.360 g	[5][7]
Dimethylammonium chloride	0.816 g	[5][7]
Ethanol (Solvent)	4 mL (reaction), 2 mL (recrystallization)	[5][7]
Acetone (Recrystallization)	20 mL	[5][7]
Yield		
Crude Yield (10 mmol scale)	1.64 g	[7]

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride** via the Mannich reaction.[2][5][7][8]

Materials:

- Cyclohexanone

- Paraformaldehyde
- Dimethylammonium chloride
- Concentrated Hydrochloric Acid (HCl)
- Ethanol
- Acetone

Equipment:

- 25 mL Round bottom flask
- Reflux condenser
- Heatable magnetic stirrer and stir bar
- Oil bath
- Rotary evaporator
- Büchner funnel and suction flask
- Desiccator with silica gel

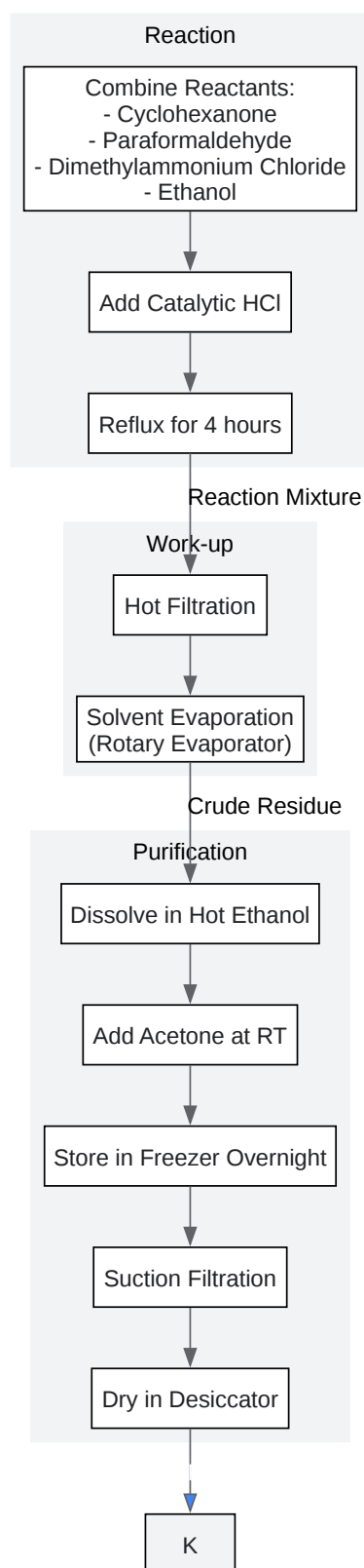
Procedure (10.0 mmol scale):

- Reaction Setup: In a 25 mL round bottom flask equipped with a magnetic stir bar and a reflux condenser, combine cyclohexanone (0.982 g, 1.03 mL, 10.0 mmol), paraformaldehyde (0.360 g, 12.0 mmol), dimethylammonium chloride (0.816 g, 10.0 mmol), and 4 mL of ethanol.^{[5][7]}
- Acid Catalysis: Add 2 drops of concentrated hydrochloric acid to the mixture.^{[5][7]}
- Reflux: Heat the reaction mixture to reflux using an oil bath and stir for 4 hours.^{[5][7][8]}
- Work-up:

- Filter the hot solution to remove any insoluble impurities.[\[7\]](#)[\[8\]](#)
- Evaporate the solvent from the filtrate using a rotary evaporator.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Crystallization:
 - Dissolve the resulting residue in 2 mL of hot ethanol.[\[5\]](#)[\[7\]](#)
 - At room temperature, add 20 mL of acetone to the solution to induce crystallization.[\[5\]](#)[\[7\]](#)
 - For complete crystallization, store the solution overnight in a freezer.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Isolation and Drying:
 - Collect the crystallized product by suction filtration using a Büchner funnel.[\[7\]](#)[\[8\]](#)
 - Dry the crude product in a desiccator over silica gel.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key stages of the synthesis protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. benchchem.com [benchchem.com]
- 3. Buy 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride | 42036-65-7 [smolecule.com]
- 4. adichemistry.com [adichemistry.com]
- 5. 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride | 42036-65-7 [chemicalbook.com]
- 6. 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride | C₉H₁₈ClNO | CID 359482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Making sure you're not a bot! [oc-praktikum.de]
- 8. anthonycrasto.wordpress.com [anthonycrasto.wordpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of 2-(Dimethylaminomethyl)-1-cyclohexanone hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132901#synthesis-of-2-dimethylaminomethyl-1-cyclohexanone-hydrochloride-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com